

Operational Disposal Protocol: 3-(3-Formylphenyl)-2-methoxybenzoic acid

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Compound of Interest

Compound Name: 3-(3-Formylphenyl)-2-methoxybenzoic acid

CAS No.: 1261915-46-1

Cat. No.: B6396924

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Executive Summary & Hazard Profile

Do not treat this compound as generic organic waste. **3-(3-Formylphenyl)-2-methoxybenzoic acid** is a bifunctional intermediate containing both a reactive aldehyde and an acidic carboxyl moiety on a biphenyl core.[1] Its disposal requires specific segregation to prevent autoxidation (peroxide formation) and exothermic neutralization events in bulk waste containers.[1]

Chemical Identity & Properties

Parameter	Data	Operational Implication
Chemical Structure	Biphenyl core w/ -CHO & -COOH	Dual reactivity: Oxidizable & Acidic.[1][2]
Approx. MW	~256.26 g/mol	Likely a solid powder at room temperature.[1]
Acidity (pKa)	~3.5 - 4.0 (Predicted)	Corrosive to mucous membranes; incompatible with cyanide/sulfide waste.[1]
Reactivity	Aldehyde moiety	Susceptible to autoxidation; incompatible with strong oxidizers (e.g., Nitric Acid).[1]
Physical State	Solid (Off-white/Beige)	Dust explosion hazard if finely dispersed during disposal.[1]

Pre-Disposal Assessment (The "Self-Validating" Protocol)

Before moving the vessel to the waste area, you must validate the state of the chemical.[1]

Blind disposal is the leading cause of waste-stream fires.[1]

Step 1: Peroxide & Oxidation Check

Aldehydes can autoxidize to form unstable peroxides or peracids over time, especially if stored in non-air-tight containers.[1]

- Action: If the container is old (>1 year) or shows crystal formation around the cap, test with a starch-iodide strip.[1]
- Result:
 - Blue:[1] Peroxides present.[1] STOP. Contact EHS for stabilization (typically using a reducing agent like sodium thiosulfate).[1]
 - White: Safe to proceed.[1]

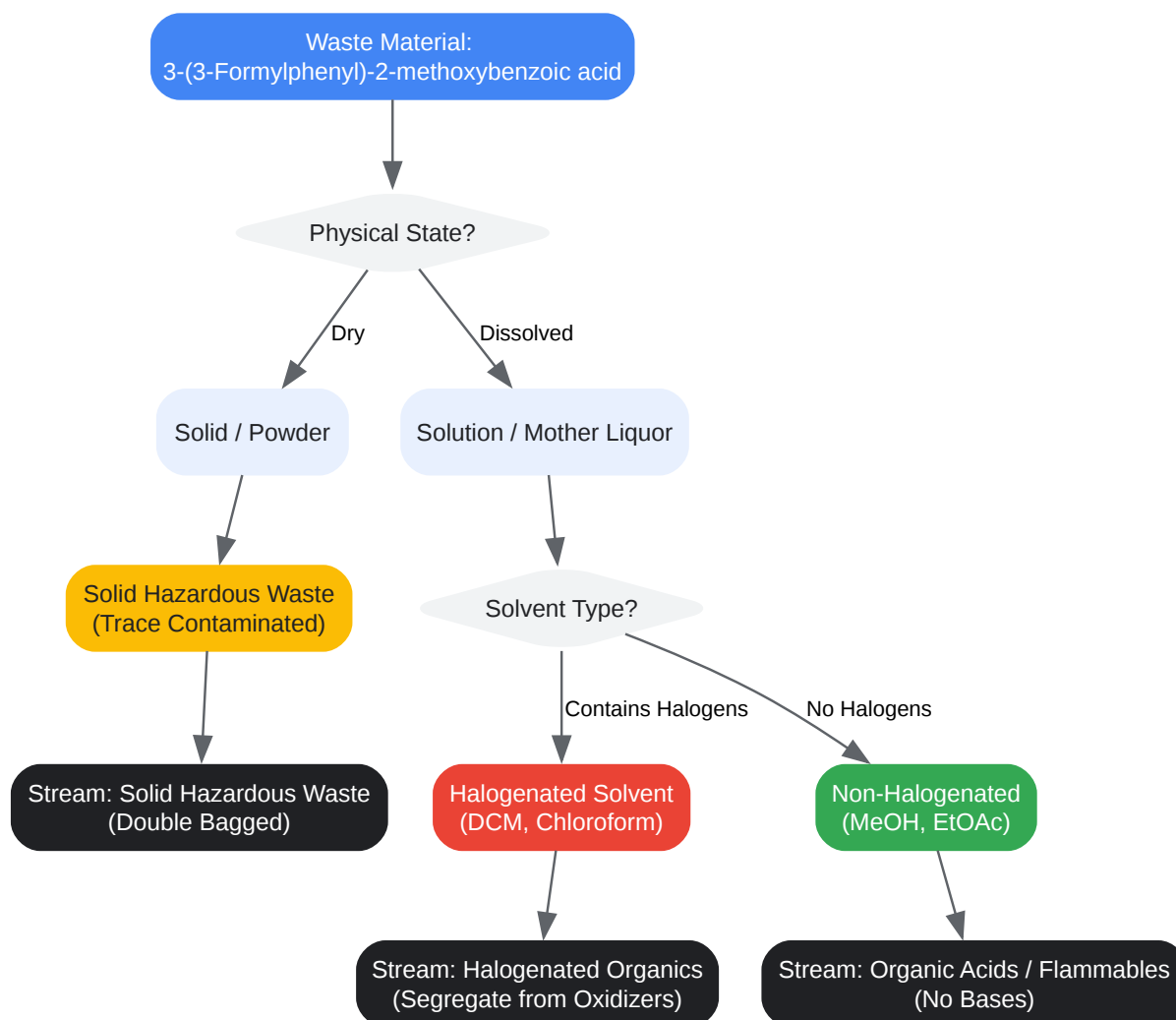
Step 2: pH Verification (Liquid Waste Only)

If disposing of a mother liquor or reaction mixture:

- Action: Dip a pH strip.[1]
- Requirement: Ensure pH is < 9 before adding to any "Organic Acid" or "General Organic" drum to prevent rapid heat generation if the drum contains residual bases.[1]

Waste Stream Segregation Logic

Proper segregation is the primary defense against reaction vessel failure in waste storage.[1]



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Figure 1: Decision Matrix for Waste Stream Segregation. Note the strict separation of halogenated solvents due to EPA regulations.

Step-by-Step Disposal Procedure

A. Solid Waste (Pure Compound or Spill Cleanup)

EPA Classification: Likely falls under "Waste toxic solids, organic, n.o.s." [1] unless specifically listed in your region. [1]

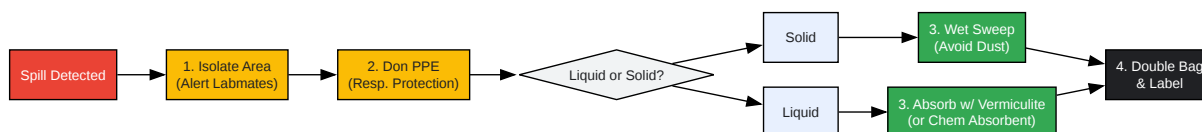
- PPE Required: Nitrile gloves (double gloving recommended), lab coat, safety goggles, and N95 dust mask (if fume hood is unavailable). [1]
- Containment: Transfer the solid into a clear, sealable polyethylene bag.
- Labeling: Write the full chemical name. Do not use abbreviations. Tag with "Irritant" and "Acidic".
- Secondary Containment: Place the sealed bag into the laboratory's dedicated "Solid Hazardous Waste" drum.
 - Critical: Do not place in "Biohazard" (red bags) or "Regular Trash". [1]

B. Liquid Waste (Reaction Mixtures) [1]

- Quenching: If the mixture contains unreacted reagents (e.g., boronic acids, catalysts), quench appropriately before disposal. [1]
- Solvent Compatibility:
 - If in DCM/Chloroform: Dispose in Halogenated Waste. [1]
 - If in Methanol/Ethyl Acetate: Dispose in Non-Halogenated Organic Waste. [1]
- Acid Warning: Because this compound is a benzoic acid derivative, ensure the waste container is compatible with acids (HDPE or glass). [1] Do not use metal cans (corrosion risk). [1]

Emergency Contingencies & Spill Response

In the event of a benchtop spill, speed and neutralization are key.[1]



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Figure 2: Immediate Spill Response Workflow.[1]

Neutralization Note: For large liquid spills, you may treat the area with a dilute Sodium Bicarbonate (

) solution to neutralize the acidity.[1] Wait for bubbling (

evolution) to cease before final cleanup.[1]

Regulatory Compliance (US Focus)

- RCRA Status: While not explicitly a P-listed or U-listed waste by specific CAS name, this compound exhibits characteristics of Ignitability (D001) (if in flammable solvent) and Corrosivity (D002) (if pH < 2 in solution).[1]
- Generator Responsibility: Under 40 CFR 262.11, the waste generator (you) is responsible for determining if the waste is hazardous.[1] Always err on the side of classifying as Hazardous Chemical Waste.[1]

References

- American Chemical Society. Safety in Academic Chemistry Laboratories: Volume 1. ACS Committee on Chemical Safety.[1] [Link](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Parts 260-273.[1] [Link](#)

- PubChem.Compound Summary for Benzoic Acid Derivatives (Safety & Hazards). National Library of Medicine.[1] [Link](#)
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. [Link](#)

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Sources

- 1. Showing Compound 3-Methoxybenzoic acid (FDB010546) - FooDB [foodb.ca]
- 2. 3-Formyl-2-methylbenzoic acid | C₉H₈O₃ | CID 19606872 - PubChem [pubchem.ncbi.nlm.nih.gov]
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